

Application Notes and Protocols: Synthesis and Conjugation of Carlumab-SPDB-DM4

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Compound of Interest

Compound Name: Anti-CCL2 (Carlumab)-SPDB-DM4

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the synthesis and conjugation of a potent antibody-drug conjugate (ADC), Carlumab-SPDB-DM4. This ADC is comprised of Carlumab, a human monoclonal antibody targeting CC chemokine ligand 2 (CCL2), conjugated to the maytansinoid cytotoxin DM4 via the cleavable disulfide linker, N-Succinimidyl 4-(2-pyridyldithio)butyrate (SPDB). These application notes are intended to guide researchers through the essential steps of ADC preparation, purification, and characterization, ensuring a reproducible and efficient workflow.

Introduction

Antibody-drug conjugates are a transformative class of biotherapeutics designed to selectively deliver highly potent cytotoxic agents to cancer cells while minimizing systemic toxicity.^[1] The efficacy of an ADC is contingent on the careful selection of its three core components: a monoclonal antibody with high specificity for a tumor-associated antigen, a potent cytotoxic payload, and a linker that stably connects the payload to the antibody in circulation and facilitates its release at the target site.^[1]

- Carlumab: A human IgG1 kappa monoclonal antibody that specifically targets human CC chemokine ligand 2 (CCL2), also known as monocyte chemoattractant protein-1 (MCP-1).^[2]^[3] CCL2 is implicated in tumor growth, angiogenesis, and metastasis, making it a compelling target for cancer therapy.^[1]^[3]
- SPDB Linker: N-Succinimidyl 4-(2-pyridyldithio)butyrate is a bifunctional, cleavable linker.^[4]^[5] Its N-hydroxysuccinimide (NHS) ester end reacts with primary amines (e.g., lysine residues) on the antibody, while the pyridyldithio group reacts with a thiol-containing payload. The disulfide bond within the SPDB linker is stable in the bloodstream but is readily cleaved in the reducing intracellular environment of tumor cells, ensuring targeted payload release.^[6]^[7]
- DM4 Payload: A derivative of the potent microtubule-disrupting agent maytansine.^[8]^[9] DM4 induces cell cycle arrest and apoptosis by inhibiting tubulin polymerization.^[10]^[11] It is modified to contain a thiol group, enabling its conjugation to linkers like SPDB.^[10]

This document outlines the detailed methodology for the synthesis of Carlumab-SPDB-DM4, including the modification of Carlumab with the SPDB linker and the subsequent conjugation with the DM4 payload. It also covers the essential purification and characterization techniques required to ensure the quality and consistency of the final ADC product.

Materials and Reagents

The following table summarizes the key materials and reagents required for the synthesis and conjugation protocol.

Reagent/Material	Supplier	Catalogue No.	Storage
Carlumab Antibody	(Specify Source)	(Specify)	2-8°C
SPDB Linker	MedChemExpress	HY-12448	-20°C
DM4 Payload	MedChemExpress	HY-12454	-20°C
Dithiothreitol (DTT)	Sigma-Aldrich	D0632	Room Temp
Tris(2-carboxyethyl)phosphine (TCEP)	Sigma-Aldrich	C4706	Room Temp
Dimethyl sulfoxide (DMSO), Anhydrous	Sigma-Aldrich	276855	Room Temp
Sodium Borate Buffer, pH 8.0	(Prepare in-house)	N/A	2-8°C
Phosphate Buffered Saline (PBS), pH 7.4	(Prepare in-house)	N/A	Room Temp
L-Cysteine	Sigma-Aldrich	C7352	Room Temp
Sephadex G-25 Desalting Columns	Cytiva	28-9180-07	Room Temp
Amicon Ultra Centrifugal Filter Units	MilliporeSigma	UFC901024	Room Temp

Experimental Protocols

The synthesis of Carlumab-SPDB-DM4 is a two-step process. The first step involves the modification of the Carlumab antibody with the SPDB linker. The second step is the conjugation of the DM4 payload to the modified antibody.

Step 1: Modification of Carlumab with SPDB Linker

This protocol describes the reaction of the NHS-ester of the SPDB linker with the lysine residues of Carlumab.

Protocol:

- **Antibody Preparation:**
 - Prepare a solution of Carlumab at a concentration of 5-10 mg/mL in phosphate-buffered saline (PBS) at pH 7.4.
 - Ensure the antibody solution is free of any amine-containing buffers (e.g., Tris). If necessary, perform a buffer exchange into PBS using a desalting column or centrifugal filtration.
- **SPDB Linker Preparation:**
 - Dissolve SPDB in anhydrous dimethyl sulfoxide (DMSO) to a final concentration of 10 mM immediately before use.
- **Conjugation Reaction:**
 - Add the SPDB-DMSO solution to the Carlumab solution with gentle stirring. A typical molar excess of SPDB to antibody is between 5- to 10-fold.
 - The final concentration of DMSO in the reaction mixture should not exceed 10% (v/v) to avoid antibody denaturation.
 - Incubate the reaction mixture for 1-2 hours at room temperature with gentle agitation.
- **Purification of Carlumab-SPDB:**
 - Remove the excess, unreacted SPDB linker by size-exclusion chromatography (SEC) using a pre-packed desalting column (e.g., Sephadex G-25) equilibrated with PBS, pH 7.4.
 - Alternatively, use centrifugal filter units for buffer exchange.
 - Collect the protein-containing fractions.
- **Characterization of Carlumab-SPDB:**

- Determine the protein concentration of the purified Carlumab-SPDB using a UV-Vis spectrophotometer at 280 nm.
- The degree of linker substitution can be determined by measuring the release of pyridine-2-thione upon reduction of an aliquot of the conjugate with an excess of DTT and measuring the absorbance at 343 nm.

Step 2: Conjugation of DM4 to Carlumab-SPDB

This protocol details the conjugation of the thiol-containing DM4 payload to the pyridyldithio-activated Carlumab-SPDB.

Protocol:

- DM4 Payload Preparation:
 - Dissolve DM4 in anhydrous DMSO to a final concentration of 10 mM immediately before use.
- Conjugation Reaction:
 - Add the DM4-DMSO solution to the purified Carlumab-SPDB solution with gentle stirring. A typical molar excess of DM4 to the antibody is between 1.5- to 3-fold over the incorporated linker.
 - The final concentration of DMSO should be kept below 10% (v/v).
 - Incubate the reaction mixture for 3-4 hours at room temperature or overnight at 4°C with gentle agitation, protected from light.
- Quenching the Reaction:
 - Quench the reaction by adding an excess of L-cysteine to cap any unreacted pyridyldithio groups on the antibody.
- Purification of Carlumab-SPDB-DM4:

- Purify the ADC from unreacted DM4 and other small molecules using size-exclusion chromatography (e.g., Sephadex G-25) or tangential flow filtration (TFF).[\[12\]](#)
- The purification should be performed in a suitable formulation buffer, such as PBS.

Characterization of Carlumab-SPDB-DM4

Thorough characterization of the final ADC is crucial to ensure its quality, efficacy, and safety. The following are key analytical techniques.

Drug-to-Antibody Ratio (DAR) Determination

The DAR is a critical quality attribute of an ADC.[\[2\]](#)

- **UV-Vis Spectroscopy:** A straightforward method to estimate the average DAR.[\[8\]](#) It requires measuring the absorbance of the ADC at 280 nm (for the antibody) and at a wavelength where the DM4 payload has a distinct absorbance maximum. The concentrations of the antibody and the payload can be calculated using their respective extinction coefficients and solving simultaneous equations.[\[2\]](#)
- **Hydrophobic Interaction Chromatography (HIC):** A high-resolution method that separates ADC species with different numbers of conjugated drugs.[\[2\]](#)[\[5\]](#) This allows for the determination of the distribution of different DAR species and the calculation of the average DAR.
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** Provides a precise measurement of the molecular weight of the intact ADC and its subunits (light and heavy chains), allowing for the accurate determination of the DAR and the identification of different conjugated species.[\[4\]](#)[\[5\]](#)

Purity and Aggregation Analysis

- **Size-Exclusion Chromatography (SEC):** Used to assess the purity of the ADC and to quantify the presence of high molecular weight species (aggregates) or fragments.[\[10\]](#)
- **Sodium Dodecyl Sulfate-Polyacrylamide Gel Electrophoresis (SDS-PAGE):** Performed under reducing and non-reducing conditions to assess the integrity of the antibody and the successful conjugation of the payload.

In Vitro Cytotoxicity Assay

An in vitro cell-based assay is essential to confirm the biological activity of the Carlumab-SPDB-DM4 ADC. This involves treating CCL2-expressing cancer cell lines with the ADC and a control antibody and measuring cell viability to determine the IC50 value.

Data Presentation

The following tables provide a structured summary of typical quantitative data obtained during the synthesis and characterization of Carlumab-SPDB-DM4.

Table 1: Reaction Parameters for Carlumab-SPDB-DM4 Synthesis

Parameter	Value	Notes
Carlumab Concentration	5 mg/mL	In PBS, pH 7.4
SPDB:Carlumab Molar Ratio	7:1	For antibody modification
DM4:Carlumab-SPDB Molar Ratio	2.5:1	For payload conjugation
Reaction Temperature	Room Temperature	For both steps
Reaction Time (Modification)	2 hours	
Reaction Time (Conjugation)	4 hours	
Final DMSO Concentration	< 10% (v/v)	

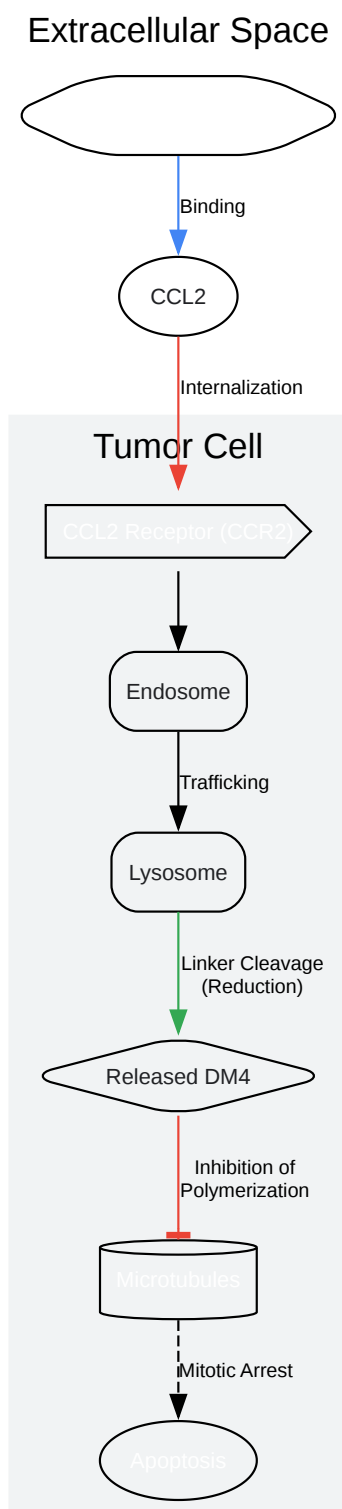
Table 2: Characterization of Purified Carlumab-SPDB-DM4

Analytical Method	Parameter	Result
UV-Vis Spectroscopy	Average DAR	3.5 - 4.0
HIC-HPLC	Average DAR	3.8
DAR Distribution	DAR0: <5%, DAR2: 15-20%, DAR4: 50-60%, DAR6: 15-20%, DAR8: <5%	
SEC-HPLC	Monomer Purity	> 95%
Aggregate Content	< 5%	
LC-MS	Intact Mass	Confirms expected mass increase corresponding to DAR
In Vitro Cytotoxicity	IC50 (CCL2+ cells)	(Specify value, e.g., in nM range)

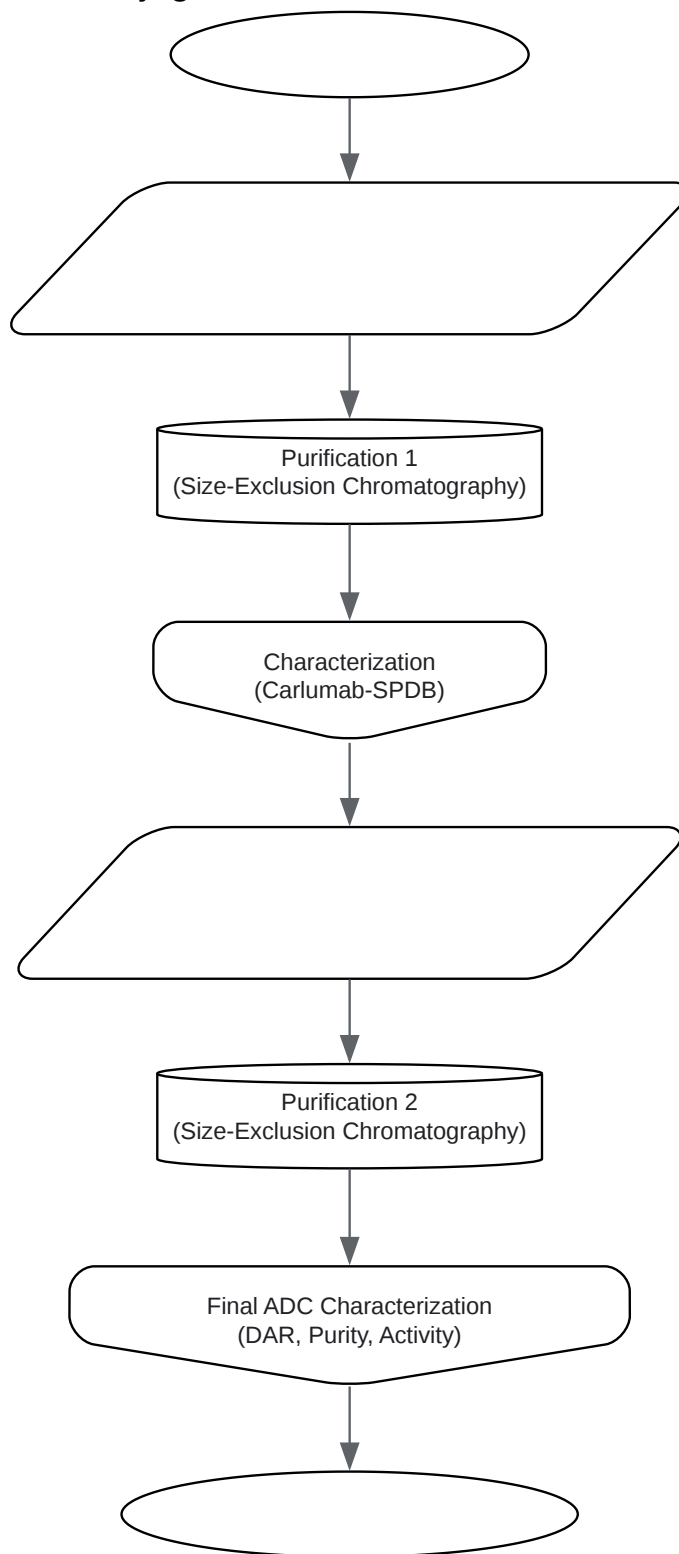
Visualizations

Signaling Pathway and Mechanism of Action

Mechanism of Action of Carlumab-SPDB-DM4



Synthesis and Conjugation Workflow for Carlumab-SPDB-DM4

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